

Dicyclohexyl Phthalate: Application Notes for Use as an Analytical Reference Standard

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Compound of Interest

Compound Name: *Dicyclohexyl phthalate*

Cat. No.: *B1670489*

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Introduction

Dicyclohexyl phthalate (DCHP) is a phthalate ester utilized as a plasticizer in the manufacturing of various polymers to enhance their flexibility and durability.^[1] Its presence in consumer products, such as food packaging, cosmetics, and personal care items, has led to regulatory scrutiny due to potential health and environmental concerns.^[2] As a result, accurate and reliable quantification of DCHP in diverse matrices is crucial for monitoring, quality control, and risk assessment. High-purity **Dicyclohexyl Phthalate** serves as an essential analytical reference standard for these purposes, enabling the calibration of analytical instruments and the validation of testing methods.^{[1][2]} This document provides detailed application notes and protocols for the use of **Dicyclohexyl Phthalate** as an analytical reference standard.

Physicochemical Properties and Data

A comprehensive understanding of the physicochemical properties of **Dicyclohexyl Phthalate** is fundamental for its effective use as a reference standard.

Property	Value	Reference
CAS Number	84-61-7	
Molecular Formula	C ₂₀ H ₂₆ O ₄	[3]
Molecular Weight	330.42 g/mol	
Appearance	White granular solid	[2]
Melting Point	63-67 °C	
Boiling Point	322.03 °C	[3]
Vapor Pressure	0.1 mmHg (at 150 °C)	
Solubility	Slightly soluble in water. Soluble in organic solvents like cyclohexane, acetone, and methanol.	[2]

Applications

Dicyclohexyl Phthalate as a reference standard is primarily used in the following applications:

- Environmental Monitoring: Quantification of DCHP in environmental samples such as water, soil, and sewage sludge to assess contamination levels.
- Food Safety Analysis: Determination of DCHP migration from food contact materials into various foodstuffs.[2][4]
- Consumer Product Testing: Analysis of DCHP content in plastics, cosmetics, personal care products, and children's toys to ensure compliance with regulatory limits.[5]
- Method Development and Validation: Used for the calibration of analytical instruments and to assess the performance of analytical methods, including linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy, and precision.

Quantitative Data Summary

The following tables summarize typical performance data for the analysis of **Dicyclohexyl Phthalate** using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC). These values are indicative and may vary depending on the specific instrumentation, method parameters, and matrix.

Table 1: GC-MS Method Performance

Parameter	Matrix	Method	Reported Value	Reference
LOD	Hot Beverages	UVA-DLLME-GC-IT/MS	0.8 - 15.4 ng/mL	[6]
LOQ	Hot Beverages	UVA-DLLME-GC-IT/MS	1.6 - 35.8 ng/mL	[6]
Recovery	Hot Beverages	UVA-DLLME-GC-IT/MS	91.7 - 101.2%	[6]
Linearity (R ²)	Hot Beverages	UVA-DLLME-GC-IT/MS	> 0.996	[6]

Table 2: HPLC Method Performance

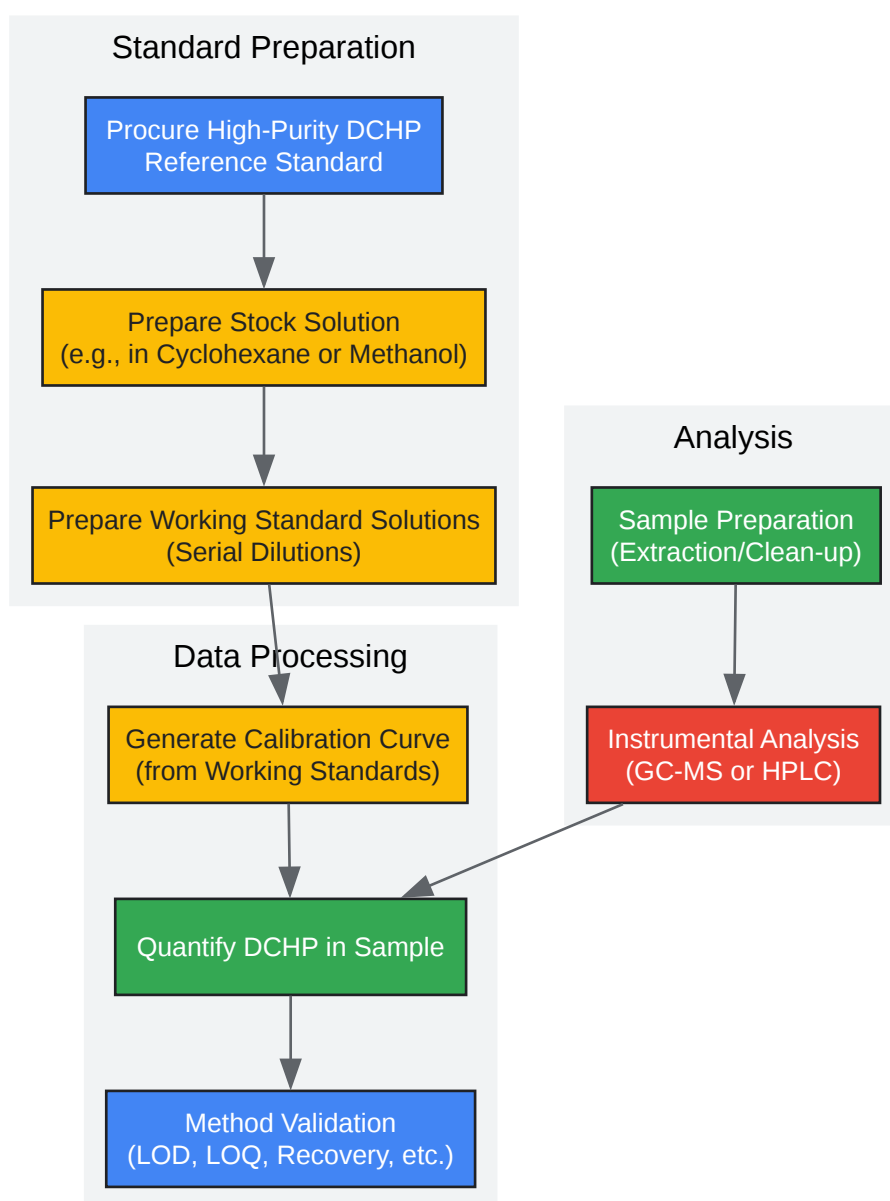
Parameter	Matrix	Method	Reported Value	Reference
LOD	Environmental Water	SPE-HPLC-UV	0.12 - 0.17 µg/L	[7]
LOQ	Drinking Water	MEPS-HPLC-UV	2.4 pg/mL (for DEHP)	[8]
Recovery	Environmental Water	SPE-HPLC-UV	85 - 107%	[7]
Linearity (R ²)	Drinking Water	HPLC-UV	≥ 0.999	[8]

Experimental Workflows and Protocols

The following diagrams and protocols outline the general steps for the analysis of **Dicyclohexyl Phthalate** in solid and liquid samples using GC-MS and HPLC.

Logical Workflow for Analytical Standard Preparation and Use

General Workflow for Using DCHP as a Reference Standard



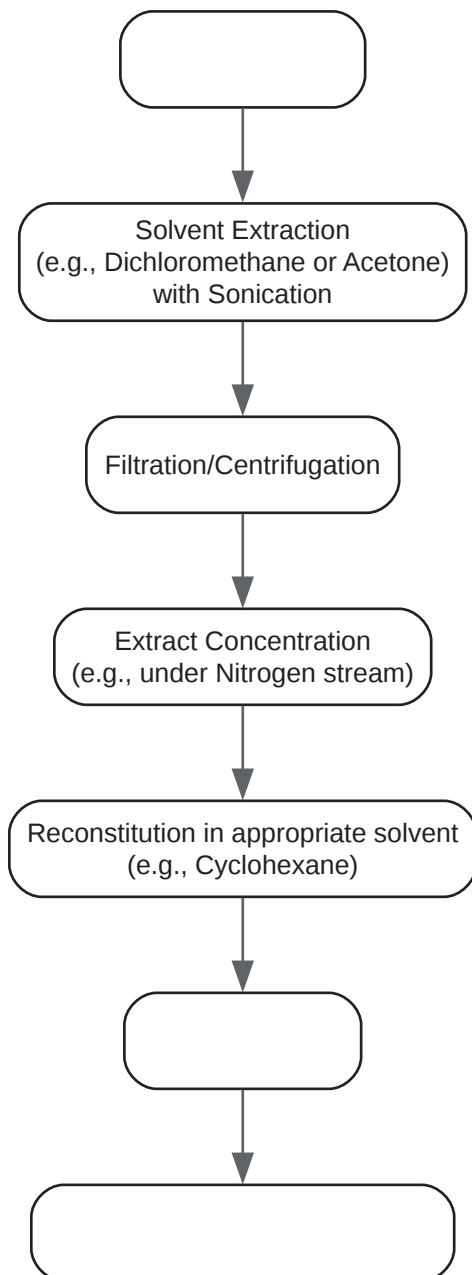
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Caption: General workflow for DCHP reference standard use.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol for Solid Samples (e.g., Plastics, Toys)

This protocol is based on methodologies for phthalate analysis in plastic matrices.^[5]

GC-MS Analysis Workflow for DCHP in Solid Samples

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Caption: GC-MS workflow for solid sample analysis.

1. Materials and Reagents:

- **Dicyclohexyl Phthalate** reference standard
- Solvents: Dichloromethane, Acetone, Cyclohexane (pesticide residue grade or equivalent)
- Internal Standard (e.g., Benzyl Benzoate)
- Sodium Sulfate (anhydrous)
- Glassware: Volumetric flasks, vials with PTFE-lined caps, Pasteur pipettes
- Ultrasonic bath
- Nitrogen evaporator
- Syringe filters (0.45 μm , PTFE)

2. Standard Preparation:

- Stock Solution (e.g., 1000 $\mu\text{g/mL}$): Accurately weigh a known amount of DCHP reference standard and dissolve it in a volumetric flask with cyclohexane.
- Working Standards: Prepare a series of working standards by serial dilution of the stock solution in cyclohexane to cover the desired calibration range (e.g., 0.1 - 10 $\mu\text{g/mL}$).
- Internal Standard Spiking: If using an internal standard, spike all standards and samples with a consistent concentration.

3. Sample Preparation:

- Accurately weigh approximately 0.5 g of the homogenized solid sample into a glass vial.
- Add a known volume of extraction solvent (e.g., 10 mL of dichloromethane).
- Sonicate the sample for 30 minutes in an ultrasonic bath.^[9]
- Allow the sample to cool and centrifuge or filter the extract to remove solid particles.
- Transfer the extract to a clean tube and concentrate it to near dryness under a gentle stream of nitrogen.

- Reconstitute the residue in a known volume of cyclohexane (e.g., 1 mL) for GC-MS analysis.

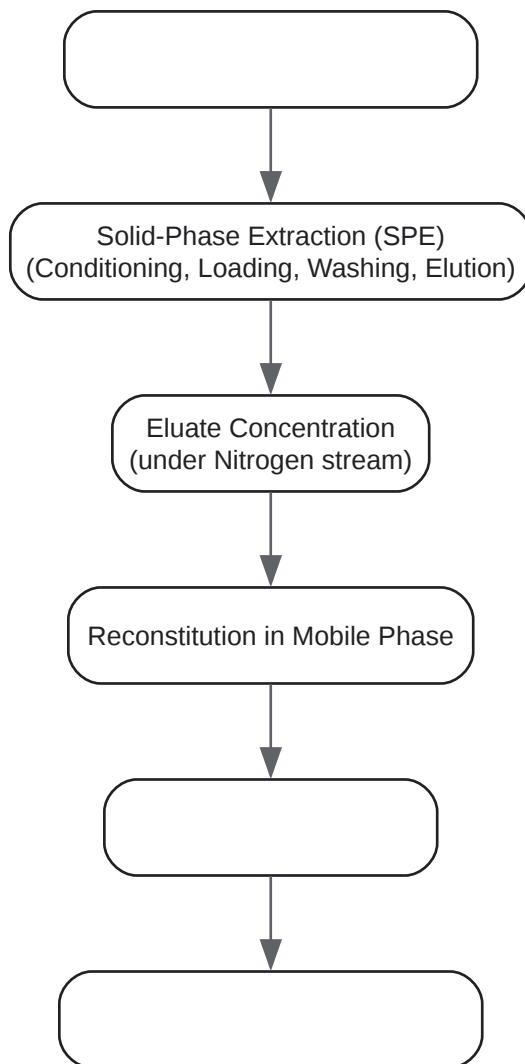
4. GC-MS Instrumental Conditions (Typical):

- GC Column: HP-5MS (30 m x 0.25 mm, 0.25 μ m) or equivalent
- Injector Temperature: 280 °C
- Injection Mode: Splitless
- Oven Temperature Program: Initial 100 °C for 2 min, ramp to 200 °C at 30 °C/min, hold for 1 min, ramp to 250 °C at 10 °C/min, hold for 6.5 min, then ramp to 280 °C at 40 °C/min, hold for 16 min.^[9]
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for DCHP (e.g., m/z 149, 167).^[4]

High-Performance Liquid Chromatography (HPLC) Protocol for Liquid Samples (e.g., Water)

This protocol is based on methodologies for phthalate analysis in aqueous matrices.^{[1][7]}

HPLC Analysis Workflow for DCHP in Liquid Samples



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Caption: HPLC workflow for liquid sample analysis.

1. Materials and Reagents:

- **Dicyclohexyl Phthalate** reference standard
- Solvents: Methanol, Acetonitrile, Water (HPLC grade)

- Solid-Phase Extraction (SPE) Cartridges (e.g., C18)
- Glassware: Volumetric flasks, vials with PTFE-lined caps, graduated cylinders
- Vacuum manifold for SPE
- Nitrogen evaporator
- Syringe filters (0.45 μm , PTFE)

2. Standard Preparation:

- Stock Solution (e.g., 1000 $\mu\text{g/mL}$): Accurately weigh a known amount of DCHP reference standard and dissolve it in a volumetric flask with methanol.
- Working Standards: Prepare a series of working standards by serial dilution of the stock solution in the mobile phase to cover the desired calibration range (e.g., 0.05 - 10 $\mu\text{g/mL}$).^[1]

3. Sample Preparation (Solid-Phase Extraction):

- Filter the water sample through a 0.45 μm filter to remove particulate matter.
- Conditioning: Condition a C18 SPE cartridge with methanol followed by HPLC-grade water.
- Loading: Pass a known volume of the water sample (e.g., 500 mL) through the SPE cartridge at a slow, steady flow rate.
- Washing: Wash the cartridge with a small volume of water or a water/methanol mixture to remove interferences.
- Elution: Elute the retained DCHP from the cartridge with a small volume of a suitable organic solvent (e.g., methanol or acetonitrile).^[7]
- Concentrate the eluate to near dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of the mobile phase for HPLC analysis.

4. HPLC Instrumental Conditions (Typical):

- HPLC Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
- Mobile Phase: Acetonitrile and water in a gradient elution. For example, start with a lower concentration of acetonitrile and gradually increase it.[9]
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 20 µL
- Detector: UV or Diode Array Detector (DAD) at 225 nm.[9]

Conclusion

The use of high-purity **Dicyclohexyl Phthalate** as an analytical reference standard is indispensable for the accurate and reliable determination of this compound in a variety of matrices. The protocols and data presented in these application notes provide a robust framework for researchers, scientists, and drug development professionals to develop and validate analytical methods for DCHP. Adherence to proper standard handling, sample preparation, and instrumental analysis procedures is critical for obtaining high-quality data that can be used to ensure regulatory compliance and protect human and environmental health.

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